

NU 7026 solubility and stability in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NU 7026

Cat. No.: B1684131

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NU 7026 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **NU 7026** in DMSO. Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to ensure the successful use of **NU 7026** in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **NU 7026**?

A1: The recommended solvent for **NU 7026** is dimethyl sulfoxide (DMSO). It is practically insoluble in water.

Q2: What is the solubility of **NU 7026** in DMSO?

A2: The reported solubility of **NU 7026** in DMSO varies across different suppliers. It is crucial to consult the certificate of analysis for your specific batch. The table below summarizes the reported solubility data.

Q3: How should I prepare a stock solution of **NU 7026** in DMSO?

A3: To prepare a stock solution, it is recommended to use fresh, anhydrous DMSO.^{[1][2][3]} Sonication or gentle warming (e.g., to 60°C) may be required to fully dissolve the compound.^[4]
^[5]

Q4: How should I store the solid **NU 7026** compound and its DMSO stock solutions?

A4: Proper storage is critical for maintaining the stability and activity of **NU 7026**.

Recommendations are provided in the table below. For stock solutions, it is highly advisable to prepare aliquots to avoid repeated freeze-thaw cycles.[\[2\]](#)

Q5: What is the mechanism of action of **NU 7026**?

A5: **NU 7026** is a potent and selective ATP-competitive inhibitor of DNA-dependent protein kinase (DNA-PK).[\[6\]](#) It shows significantly less activity against other PI3K-related kinases like ATM and ATR.[\[5\]\[6\]](#) By inhibiting DNA-PK, **NU 7026** impairs the repair of DNA double-strand breaks.[\[7\]](#)

Data Summary Tables

Table 1: Solubility of **NU 7026** in DMSO

Supplier	Reported Solubility	Molar Concentration	Notes
Selleck Chemicals	1 - 2 mg/mL	3.55 - 7.1 mM	Moisture-absorbing DMSO reduces solubility. [1]
MedchemExpress	2.5 mg/mL	8.89 mM	Ultrasonic assistance recommended. [2]
TargetMol	0.7 mg/mL	2.49 mM	Sonication is recommended. [4]
R&D Systems	Soluble to 10 mM	10 mM	-
Sigma-Aldrich	≥10 mg/mL	≥35.5 mM	Also reported as 3 mg/mL at 60°C. [5]
InvivoChem	~1 mg/mL	~3.5 mM	-

Table 2: Storage and Stability of **NU 7026**

Form	Storage Temperature	Recommended Duration	Supplier(s)
Solid Powder	-20°C	3 - 4 years	Selleck Chemicals, MedchemExpress, TargetMol, Cayman Chemical[1][2][4][7]
+4°C	2 years	MedchemExpress, InvivoChem[2][8]	
DMSO Stock Solution	-80°C	6 months - 1 year	Selleck Chemicals, MedchemExpress, TargetMol, InvivoChem[1][2][4][8]
-20°C	1 - 6 months	Selleck Chemicals, MedchemExpress, InvivoChem[1][2][8]	

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving NU 7026 in DMSO	1. Use of old or hydrated DMSO. 2. Insufficient agitation. 3. Reaching solubility limit.	1. Use fresh, anhydrous (hygroscopic) DMSO. ^{[1][2]} 2. Gently warm the solution (up to 60°C) and/or use sonication to aid dissolution. ^{[4][5]} 3. Do not exceed the recommended solubility limits. Refer to the supplier's datasheet for your specific batch.
Precipitation of NU 7026 in aqueous media	1. NU 7026 is poorly soluble in aqueous solutions. 2. The final concentration of DMSO is too low to maintain solubility.	1. Ensure the final concentration of DMSO in your cell culture media or buffer is sufficient to keep NU 7026 in solution, but not high enough to cause cellular toxicity (typically $\leq 0.5\%$). For in-vitro assays, a final DMSO concentration of 0.25% (v/v) has been reported. ^{[2][3][8]} 2. Prepare intermediate dilutions in DMSO before adding to the final aqueous solution.
Inconsistent experimental results or loss of activity	1. Degradation of NU 7026 due to improper storage. 2. Repeated freeze-thaw cycles of the stock solution.	1. Store the solid compound and DMSO stock solutions at the recommended temperatures. 2. Aliquot the stock solution into single-use volumes to avoid multiple freeze-thaw cycles. ^[2]

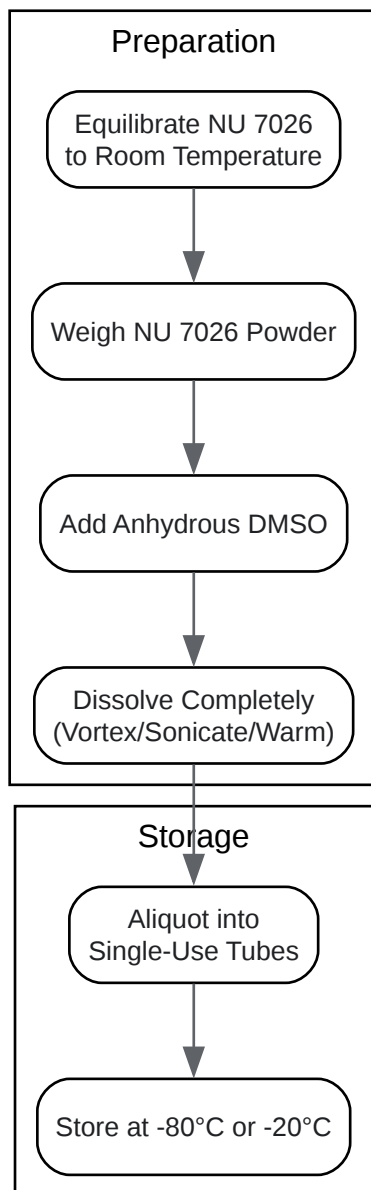
Experimental Protocols & Visualizations

Protocol: Preparation of NU 7026 Stock Solution

- Materials: **NU 7026** powder, anhydrous DMSO, sterile microcentrifuge tubes.

- Procedure:
 - Allow the **NU 7026** vial to equilibrate to room temperature before opening.
 - Weigh the desired amount of **NU 7026** powder.
 - Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
 - Vortex and/or sonicate the solution until the compound is completely dissolved. Gentle warming can be applied if necessary.
 - Aliquot the stock solution into single-use tubes.
 - Store the aliquots at -80°C for long-term storage or -20°C for shorter-term storage.

Workflow for Preparing NU 7026 Stock Solution

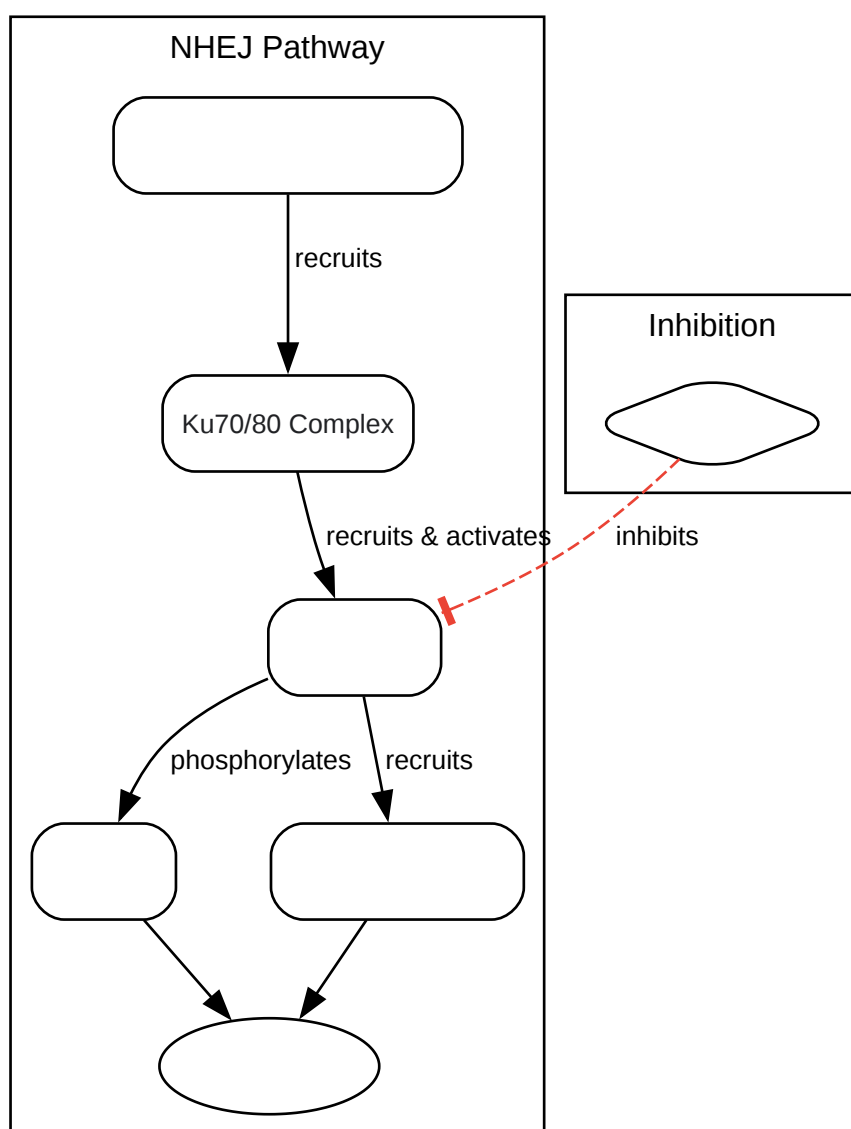
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Caption: Workflow for Preparing **NU 7026** Stock Solution.

Signaling Pathway: DNA-PK Inhibition by NU 7026

NU 7026 acts as an ATP-competitive inhibitor of the catalytic subunit of DNA-dependent protein kinase (DNA-PKcs). This kinase plays a critical role in the non-homologous end joining (NHEJ) pathway, a major mechanism for the repair of DNA double-strand breaks (DSBs). By blocking the kinase activity of DNA-PKcs, **NU 7026** prevents the phosphorylation of downstream targets, thereby inhibiting the repair of DSBs and often leading to increased sensitivity to DNA-damaging agents.

Simplified DNA-PK Signaling Pathway and Inhibition by NU 7026



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Caption: Simplified DNA-PK Signaling Pathway and Inhibition by **NU 7026**.

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- To cite this document: BenchChem. [NU 7026 solubility and stability in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684131#nu-7026-solubility-and-stability-in-dmsol]

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